Spectroscopic Analysis of Sodium 2-Bromopropionate: A Technical Guide

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Compound of Interest

Compound Name:	*Sodium 2-bromopropionate*
CAS No.:	*56985-74-1*
Cat. No.:	*B1613037*

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Introduction

Sodium 2-bromopropionate is a halogenated carboxylate salt with significant applications in organic synthesis, serving as a versatile precursor for pharmaceutical intermediates and other fine chemicals. A thorough understanding of its structural and spectroscopic properties is crucial for its effective utilization in research and development. This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data of **sodium 2-bromopropionate**. Due to the limited availability of direct experimental spectra for the sodium salt, this guide utilizes the comprehensive data available for its parent compound, 2-bromopropionic acid, as a close proxy. The key differences in spectroscopic features between the carboxylic acid and its corresponding carboxylate salt are highlighted to enable accurate interpretation.

Spectroscopic Data

The following tables summarize the ^{1}H NMR, ^{13}C NMR, and IR spectroscopic data for 2-bromopropionic acid. These values provide a strong foundation for the analysis of **sodium 2-bromopropionate**, with expected variations detailed in the subsequent sections.

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Table 1: ^{1}H NMR Spectroscopic Data of 2-Bromopropionic Acid

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
11.50	Singlet (broad)	1H	-	-COOH
4.41	Quartet	1H	6.9	-CH(Br)-
1.86	Doublet	3H	6.9	-CH_3

Data obtained in $CDCl_3$ at 300 MHz.[1]

Table 2: ^{13}C NMR Spectroscopic Data of 2-Bromopropionic Acid

Chemical Shift (δ) ppm	Assignment
~170-185	-COOH
~35-45	-CH(Br)-
~20-25	-CH_3

Expected chemical shift ranges for saturated aliphatic carboxylic acids.[2]

Table 3: Infrared (IR) Spectroscopic Data of 2-Bromopropionic Acid

Wavenumber (cm^{-1})	Description of Absorption	Functional Group
2500-3300	Broad	O-H stretch
1710-1760	Strong	C=O stretch
1210-1320	Medium	C-O stretch

Characteristic absorption ranges for carboxylic acids.[3]

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Spectroscopic Differences: 2-Bromopropionic Acid vs. Sodium 2-Bromopropionate

The deprotonation of the carboxylic acid to form the sodium carboxylate salt induces characteristic shifts in the NMR and IR spectra.

- ^{1}H NMR: The most significant change is the disappearance of the broad singlet corresponding to the acidic proton (-COOH) around 10-13 ppm.[4][5] The chemical shifts of the α-proton and the methyl protons may experience slight upfield or downfield shifts due to the change in the electronic environment.
- ^{13}C NMR: The carboxyl carbon (-COO^-) in the salt form is expected to shift slightly downfield compared to the carboxylic acid.
- IR Spectroscopy: The broad O-H stretching band between 2500-3300 cm^{-1} will disappear. The strong carbonyl (C=O) absorption of the acid will be replaced by two distinct absorptions for the carboxylate anion: an asymmetric stretching vibration (typically around 1550-1620 cm^{-1}) and a symmetric stretching vibration (typically around 1400-1450 cm^{-1}).

Experimental Protocols

The following are detailed, representative protocols for obtaining NMR and IR spectra of compounds like **sodium 2-bromopropionate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1. Sample Preparation:

- For ^{1}H NMR: Accurately weigh 5-25 mg of the sample.[6]
- For ^{13}C NMR: A higher concentration is recommended; accurately weigh 50-100 mg of the sample.[6]
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O for **sodium 2-bromopropionate**, or $CDCl_3$ for 2-bromopropionic acid) in a clean, dry 5 mm NMR tube.[6]

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- If the sample is not fully soluble, the solution can be gently vortexed. For solutions with particulate matter, filter the solution through a pipette with a small plug of glass wool into a clean NMR tube to prevent compromising spectral resolution.[6]

2. NMR Data Acquisition:

- The NMR spectra are typically acquired on a 300 MHz or 500 MHz spectrometer.[1]
- Shimming: The magnetic field is shimmed to ensure homogeneity and achieve optimal spectral resolution.[6]
- ^{1}H NMR Acquisition:
  - A standard one-dimensional proton pulse sequence is used.
  - The spectral width is set to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
  - A sufficient number of scans (typically 8-16) are acquired to achieve a good signal-to-noise ratio.[6]
- ^{13}C NMR Acquisition:
  - A proton-decoupled pulse sequence is used to obtain a spectrum with single lines for each carbon.
  - The spectral width is set to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).[6]
  - A larger number of scans (e.g., 1024 or more) is typically required due to the lower natural abundance of the ^{13}C isotope.[6]

3. Data Processing:

- A Fourier transform is applied to the acquired Free Induction Decay (FID).
- The spectrum is phase and baseline corrected.

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- The chemical shift scale is calibrated. For spectra in $CDCl_3$, the residual solvent peak at 7.26 ppm can be used as a reference.
- Signals in the ^1H NMR spectrum are integrated.

Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) Spectroscopy

1. Sample Preparation:

- For a liquid sample like 2-bromopropionic acid, a small drop is placed directly onto the ATR crystal.[7]
- For a solid sample like **sodium 2-bromopropionate**, a small amount of the powder is placed onto the ATR crystal, and pressure is applied using a press to ensure good contact between the sample and the crystal.[7]

2. FTIR Data Acquisition:

- A background spectrum of the clean, empty ATR crystal is recorded.
- The sample is placed on the crystal as described above.
- The spectrum is typically recorded over a range of 4000 to 400 cm^{-1}.[8]
- Multiple scans are typically co-added to improve the signal-to-noise ratio.

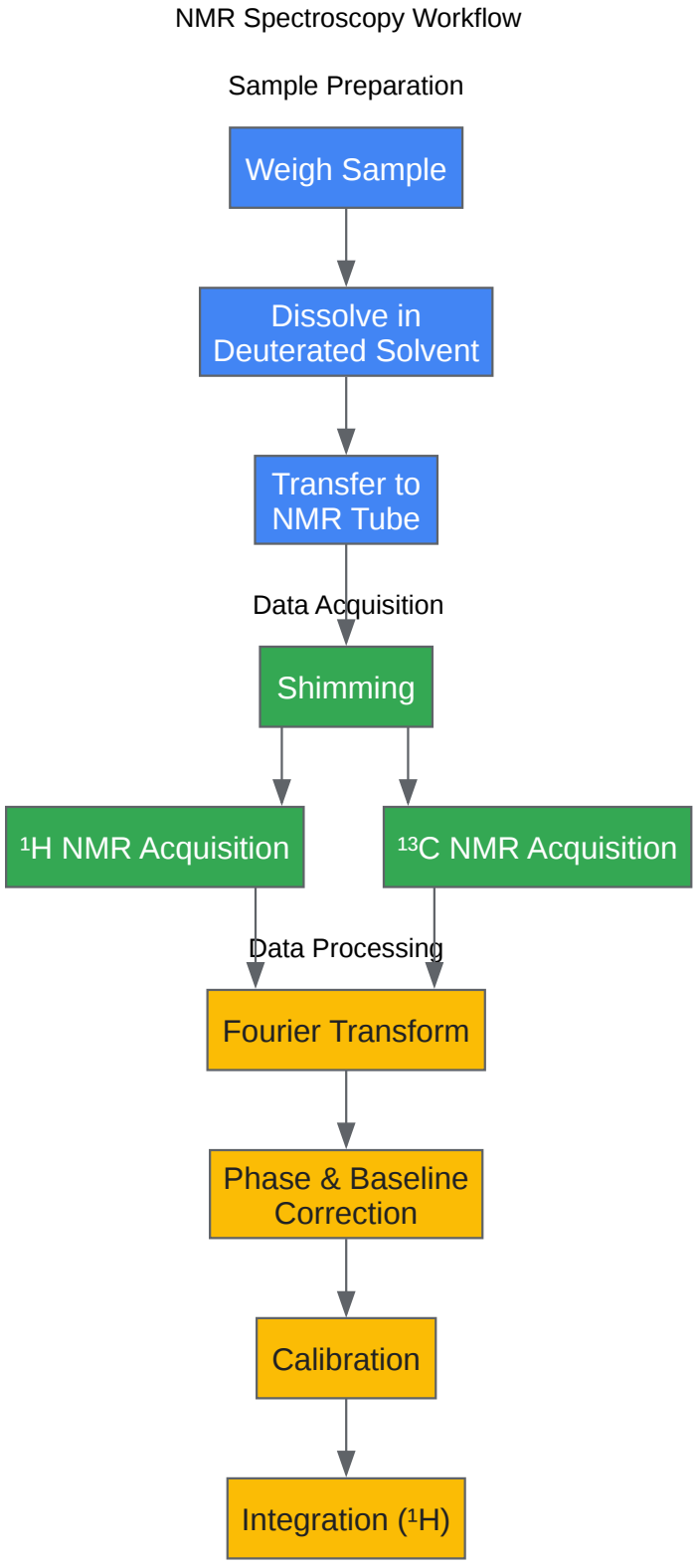
3. Data Processing:

- The sample spectrum is ratioed against the background spectrum to generate the final absorbance spectrum.
- Characteristic absorption bands are identified and assigned to their corresponding functional groups.

Visualizations

The following diagrams illustrate the experimental workflows for NMR and ATR-FTIR analysis.

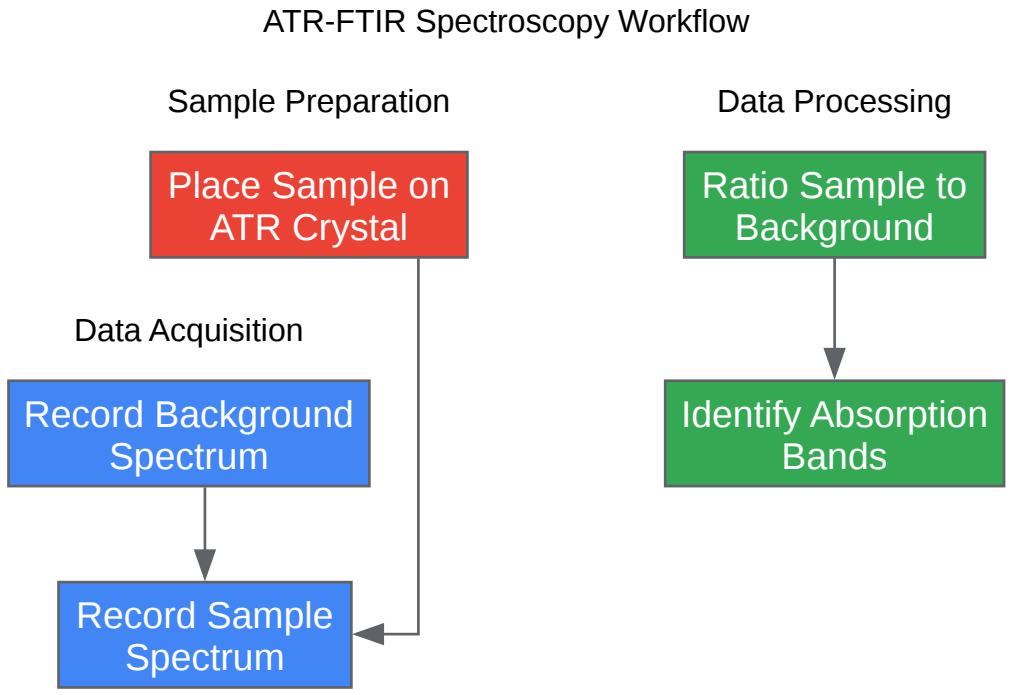
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Caption: Workflow for NMR Spectroscopy.

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